

Application Note: LC-MS/MS Analysis of Strigolactones Following TIS108 Treatment

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Compound of Interest

Compound Name: TIS108

Cat. No.: B15607597

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Strigolactones (SLs) are a class of plant hormones that play a crucial role in regulating various aspects of plant development, including shoot branching, root architecture, and symbiotic interactions with mycorrhizal fungi.[1][2] **TIS108** is a triazole-type inhibitor of strigolactone biosynthesis.[3][4] It has been demonstrated to effectively reduce the levels of endogenous strigolactones, such as 2'-epi-5-deoxystrigol (epi-5DS) in rice, leading to phenotypes characteristic of SL-deficient mutants.[1][5][6] These phenotypic changes, including increased shoot branching and altered root development, can be reversed by the application of synthetic strigolactone analogs like GR24.[1] This makes **TIS108** a valuable chemical tool for studying the physiological functions of strigolactones.

This application note provides a detailed protocol for the extraction and quantitative analysis of strigolactones from plant tissues treated with **TIS108** using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The high sensitivity and selectivity of LC-MS/MS make it the method of choice for detecting the typically low endogenous concentrations of strigolactones.[7][8]

Data Presentation

The following table summarizes representative quantitative data for the analysis of major strigolactones in a model plant species (e.g., Arabidopsis or rice) following treatment with **TIS108**. The data illustrates the expected outcome of **TIS108** as an inhibitor of strigolactone biosynthesis.

Table 1: Quantitative Analysis of Strigolactones in Plant Root Extracts after **TIS108** Treatment. The values are presented as mean $\pm$ standard deviation (n=3). The concentrations are hypothetical and intended to demonstrate the inhibitory effect of **TIS108**.

Strigolactone	Control (pmol/g FW)	TIS108 Treated (pmol/g FW)	% Reduction
2'-epi-5-Deoxystrigol	15.8 $\pm$ 2.1	3.2 $\pm$ 0.8	79.7%
Orobanchol	9.5 $\pm$ 1.5	1.9 $\pm$ 0.5	80.0%
Strigol	5.2 $\pm$ 0.9	Not Detected	>99%
Carlactone	25.3 $\pm$ 3.5	45.1 $\pm$ 5.2	-78.3% (Accumulation)

FW: Fresh Weight. Not Detected (ND) indicates the concentration was below the limit of detection.

Note: The accumulation of the precursor carlactone is a hypothetical result that could occur if **TIS108** inhibits a downstream enzyme in the strigolactone biosynthesis pathway, such as MAX1 (a cytochrome P450).[\[1\]](#)

Experimental Protocols

This section provides a detailed methodology for the analysis of strigolactones after **TIS108** treatment, from sample preparation to LC-MS/MS analysis.

Plant Growth and TIS108 Treatment

- Plant Material: Arabidopsis thaliana or Oryza sativa (rice) seedlings are commonly used.

- Growth Conditions: Grow seedlings hydroponically or in a suitable solid medium under controlled environmental conditions (e.g., 16h light/8h dark photoperiod, 22-25°C).
- **TIS108** Treatment: Prepare a stock solution of **TIS108** in a suitable solvent (e.g., DMSO). Add **TIS108** to the growth medium to achieve the desired final concentration (e.g., 1-10 µM). [3] A mock-treated control group should be prepared using the same concentration of the solvent.
- Harvesting: After the desired treatment period (e.g., 7-14 days), harvest the plant material (roots are the primary site of SL biosynthesis). [9] Flash-freeze the samples in liquid nitrogen and store them at -80°C until extraction.

Strigolactone Extraction

This protocol is adapted from established methods for strigolactone extraction. [10][11]

- Homogenization: Grind the frozen plant tissue (approximately 100-500 mg) to a fine powder in a pre-chilled mortar and pestle with liquid nitrogen.
- Extraction Solvent: Use ethyl acetate as the extraction solvent. For every 100 mg of tissue, add 1 mL of ethyl acetate containing an internal standard (e.g., 10 pmol of d6-GR24) to correct for extraction losses and matrix effects.
- Extraction: Vortex the mixture vigorously for 1 minute and then sonicate for 10 minutes in an ice-water bath. Centrifuge at 13,000 x g for 10 minutes at 4°C.
- Solvent Evaporation: Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen gas or using a vacuum concentrator.
- Reconstitution: Reconstitute the dried extract in 100 µL of 50% acetonitrile for LC-MS/MS analysis.

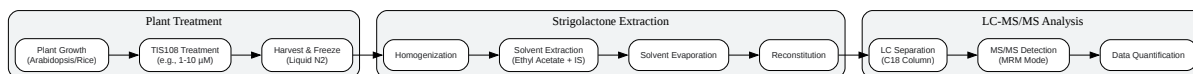
LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a triple quadrupole mass spectrometer.

- Chromatographic Separation:
 - Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m particle size).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to separate the target strigolactones. For example, start with 10% B, increase to 90% B over 15 minutes, hold for 5 minutes, and then return to initial conditions.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5-10 μ L.
- Mass Spectrometry:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Specific precursor-to-product ion transitions for each target strigolactone and the internal standard need to be optimized. For example:
 - 2'-epi-5-Deoxystrigol: $[M+H]^+$ m/z 331 $\rightarrow$ 234
 - Orobanchol: $[M+H]^+$ m/z 347 $\rightarrow$ 250
 - Strigol: $[M+H]^+$ m/z 347 $\rightarrow$ 250
 - Carlactone: $[M+H]^+$ m/z 317 $\rightarrow$ 188
 - d6-GR24 (Internal Standard): $[M+H]^+$ m/z 304 $\rightarrow$ 207
 - Data Analysis: Quantify the endogenous strigolactones by comparing the peak areas of the endogenous compounds to the peak area of the internal standard and using a calibration curve generated with authentic standards.

Mandatory Visualizations

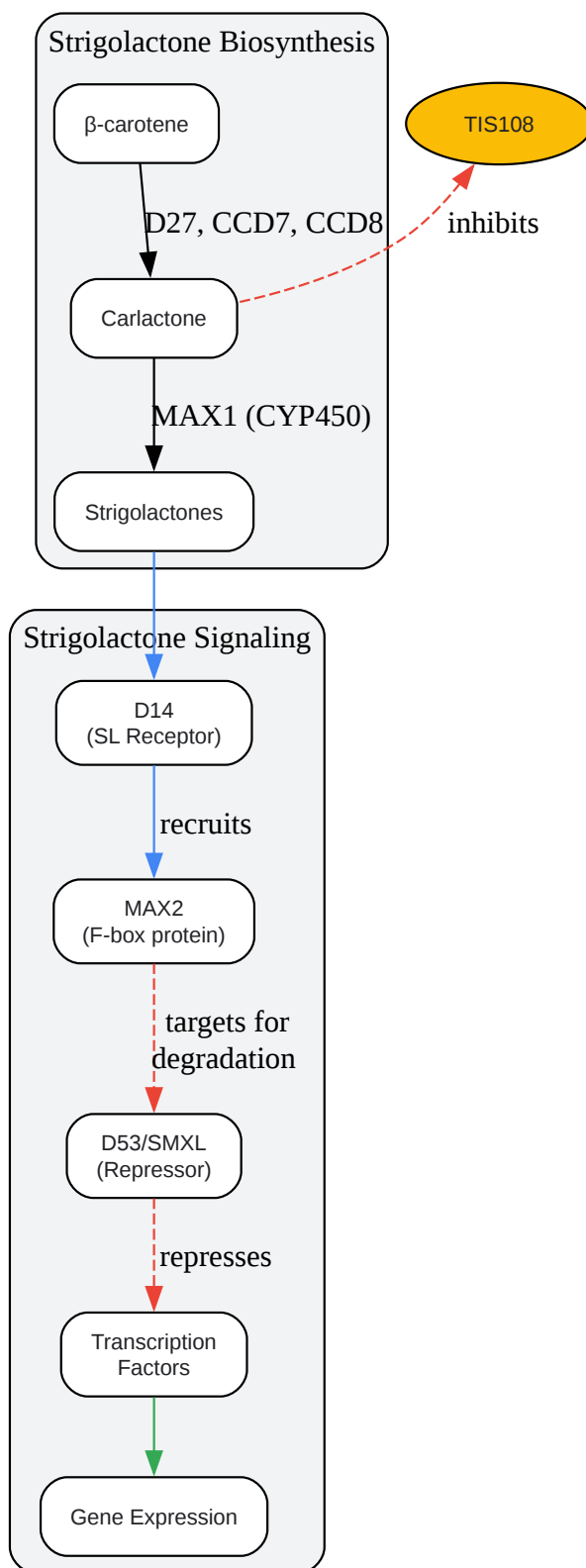
Experimental Workflow



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Caption: Experimental workflow for LC-MS/MS analysis of strigolactones after **TIS108** treatment.

Strigolactone Signaling Pathway and TIS108 Inhibition



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Caption: Simplified strigolactone signaling pathway indicating the inhibitory action of **TIS108**.

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